

sterigmatocystin hemiacetal derivatives for immunoassays

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sterigmatocystine

CAS No.: 10048-13-2

Cat. No.: S543960

Get Quote

An Overview of Sterigmatocystin and its Derivatives

Sterigmatocystin (STC) is a mycotoxin and a precursor in the biosynthesis of aflatoxins. Several derivatives of STC have been identified, often involving modifications to its core structure. The table below summarizes relevant derivatives based on the available literature.

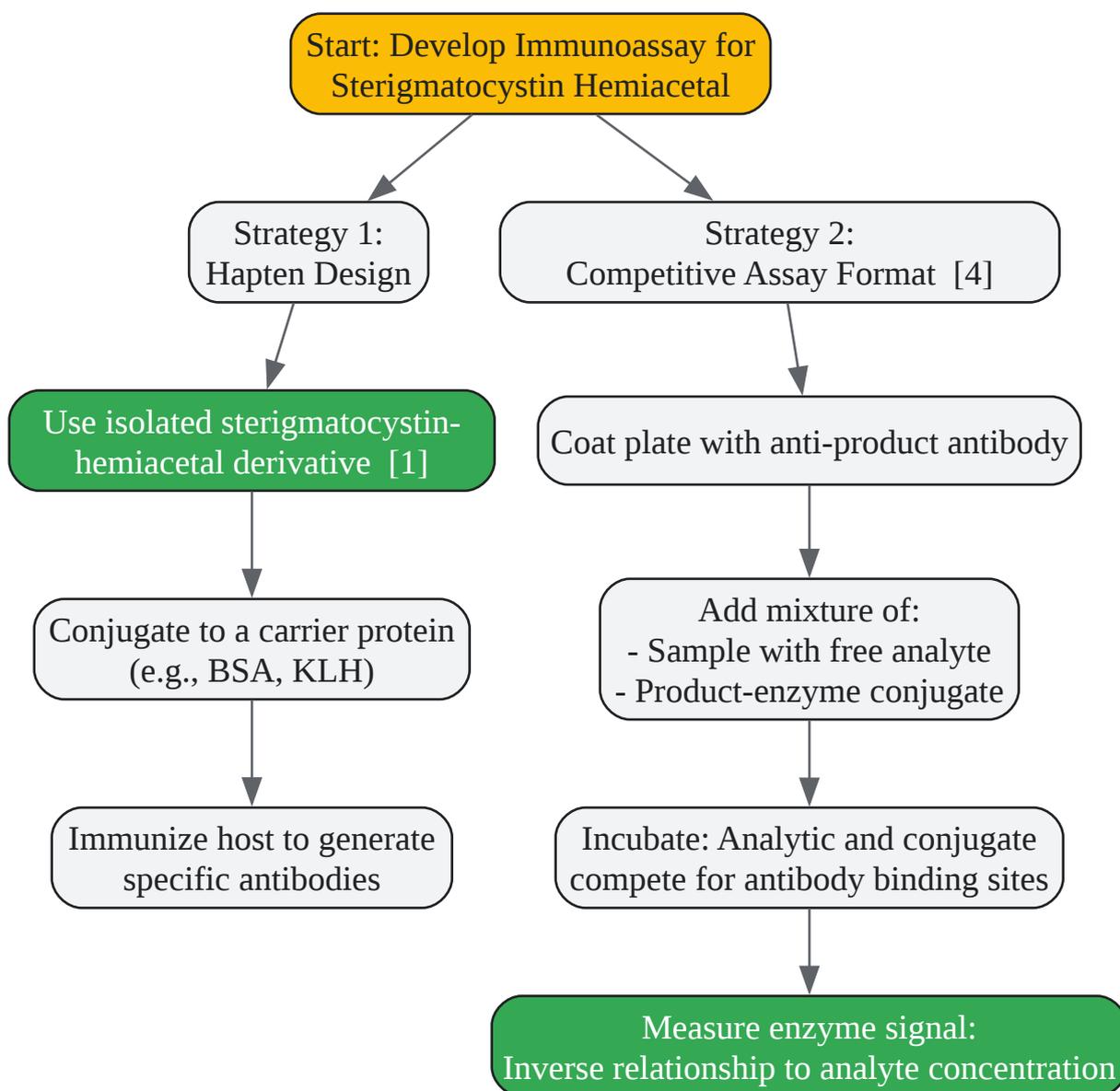
Derivative Name	Core Structure / Key Modification	Relevant Context
Sterigmatocystin (STC)	Bifuran ring + anthracenone skeleton [1]	Parent compound; late-stage intermediate in aflatoxin biosynthesis [2].
O-methylsterigmatocystin (OMST)	STC with a methylated hydroxyl group [3] [2]	Direct precursor to aflatoxins; used in synthesis studies of other homologues [3].
Oxisterigmatocystins	STC with additional oxygen-containing substitutions (e.g., hydroxylation) [1]	A category of derivatives formed through oxidative processes.

Derivative Name	Core Structure / Key Modification	Relevant Context
Sterigmatocystin-hemiacetal	Characteristic hemiacetal functional group [1]	A specific derivative mentioned as being isolated from <i>Aspergillus</i> sp. [1].

Potential Strategies for Immunoassay Development

While direct protocols are unavailable, the search results suggest two strategic approaches for developing such immunoassays, drawing parallels from related scientific work.

- **Hapten Design Using Hemiacetal Derivatives:** The isolation of natural "sterigmatocystin-hemiacetal" [1] provides a candidate molecule that can be used directly as a hapten. By conjugating this derivative to a carrier protein (like BSA or KLH), you can generate antibodies specifically recognizing the hemiacetal form or its structural analogues.
- **Adopting a Competitive Assay Format:** A well-established strategy for analyzing small molecules is the competitive Enzyme Immunoassay (EIA) [4]. This method is particularly suitable for detecting low molecular weight targets with small structural differences from their parent compounds. The workflow involves competition between free analytes and enzyme-conjugated products for immobilized antibodies, enabling precise quantification.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The Biosynthesis, Structure Diversity and Bioactivity of ... [mdpi.com]

2. Aflatoxin Exposure in Immunocompromised Patients [pmc.ncbi.nlm.nih.gov]

3. Synthesis of sterigmatocystin derivatives and their ... [link.springer.com]

4. The use of enzyme immunoassays for the detection ... [sciencedirect.com]

To cite this document: Smolecule. [sterigmatocystin hemiacetal derivatives for immunoassays].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b543960#sterigmatocystin-hemiacetal-derivatives-for-immunoassays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com